

# 2-Acetyl-3-methylpyrazine CAS number and synonyms

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Acetyl-3-methylpyrazine

Cat. No.: B1328917

[Get Quote](#)

## Technical Data Sheet: 2-Acetyl-3-methylpyrazine Chemical Identification

This document provides a comprehensive technical overview of **2-Acetyl-3-methylpyrazine**, a key heterocyclic aromatic compound utilized extensively in the flavor, fragrance, and pharmaceutical industries.

Primary Chemical Name: **2-Acetyl-3-methylpyrazine**[\[1\]](#)

CAS Number: 23787-80-6[\[2\]](#)[\[3\]](#)[\[4\]](#)

Molecular Formula: C<sub>7</sub>H<sub>8</sub>N<sub>2</sub>O[\[4\]](#)

Molecular Weight: 136.15 g/mol [\[1\]](#)[\[4\]](#)

Chemical Structure:

- IUPAC Name: 1-(3-methylpyrazin-2-yl)ethanone[\[1\]](#)
- SMILES: CC1=NC=CN=C1C(=O)C[\[1\]](#)
- InChI Key: QUNOTZOHYZZWKQ-UHFFFAOYSA-N[\[4\]](#)

## Chemical Identifiers and Synonyms

The compound is known by several synonyms across various chemical databases and commercial suppliers. A structured summary is provided below for clear identification and cross-referencing.

Identifier Type	Value
CAS Number	23787-80-6
EC Number	245-889-8[3][4]
FEMA Number	3964[3]
Flavis No.	14.082[3]
Primary Synonym	1-(3-methylpyrazin-2-yl)ethanone[1][4]
Other Synonyms	1-(3-methylpyrazin-2-yl)ethan-1-one[1]
Ethanone, 1-(3-methylpyrazinyl)-[1]	
2-Methyl-3-acetylpyrazine[1]	
3-Acetyl-2-methylpyrazine[1]	
Pyrazine, 2-acetyl-3-methyl-[1][4]	

## Physicochemical Properties

Appearance: Clear, pale yellow to light brown liquid.[2][4]

Odor Profile: Characterized by a strong roasted, nutty, cocoa, and baked potato aroma.[2][3][4] It is a crucial component for creating hazelnut and filbert nut flavors.[3]

Solubility: Soluble in water, organic solvents, and oils.[1][4]

Boiling Point: 90 °C at 20 mmHg.[3][4]

Density: Approximately 1.114 g/mL at 25 °C.[3][4]

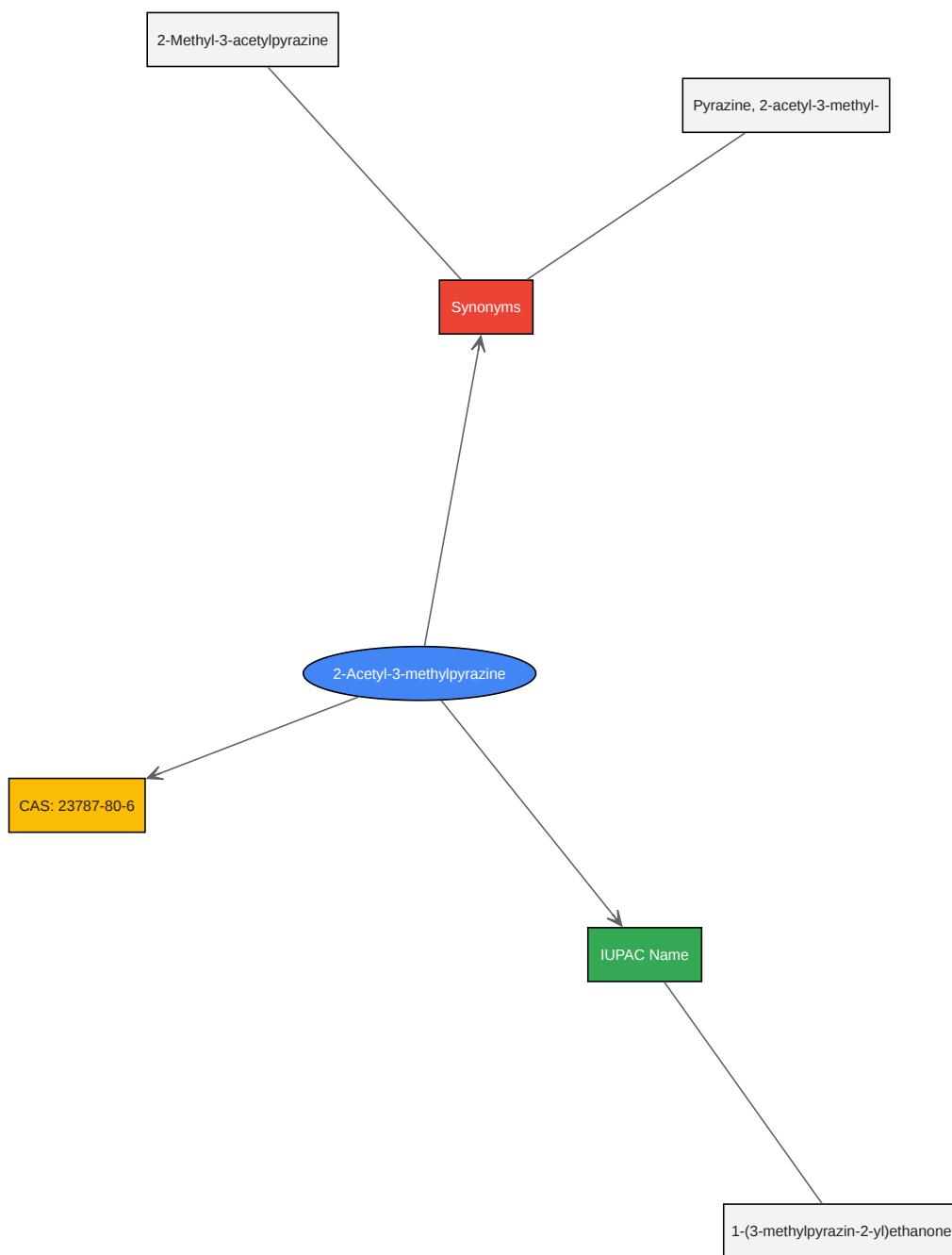
## Applications in Industry

**2-Acetyl-3-methylpyrazine** is a versatile compound with significant applications:

- Flavor Industry: It is widely used to impart or enhance roasted, nutty, and cocoa-like notes in a variety of products, including baked goods, snacks, chocolates, and beverages.[2][5]
- Fragrance Industry: In perfumery, it contributes warm, roasted, and slightly sweet notes, often incorporated into masculine and gourmand fragrances to add depth.[2]
- Pharmaceutical and Cosmetic Uses: Its aromatic properties are used to mask unpleasant odors in topical formulations.[2] It also serves as a chemical intermediate in organic synthesis.[2]

## Logical Relationships

The following diagram illustrates the relationship between the primary chemical name and its key identifiers and synonyms.



[Click to download full resolution via product page](#)

Caption: Relationship between **2-Acetyl-3-methylpyrazine** and its identifiers.

## Experimental Protocols

This document serves as a technical data summary for the identification and properties of **2-Acetyl-3-methylpyrazine**. As such, it reports established data and does not contain experimental protocols. For methodologies related to its synthesis or analytical determination,

researchers should consult peer-reviewed scientific literature and established chemical databases.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-Acetyl-3-methylpyrazine | C7H8N2O | CID 32093 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-acetyl-3-methylpyrazine (23787-80-6) | Trusted Bulk Distri [chemicalbull.com]
- 3. 2-Acetyl-3-methylpyrazine | 23787-80-6 [chemicalbook.com]
- 4. alfa-chemistry.com [alfa-chemistry.com]
- 5. 2-Acetyl-3-methylpyrazine Manufacturer & Supplier in China | Properties, Uses, Safety Data | High Quality Food Flavor Chemicals [pipzine-chem.com]
- To cite this document: BenchChem. [2-Acetyl-3-methylpyrazine CAS number and synonyms]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1328917#2-acetyl-3-methylpyrazine-cas-number-and-synonyms>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)